

A Comparative Analysis of NOR116 and Other Hindered Amine Light Stabilizers (HALS)

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For Researchers, Scientists, and Drug Development Professionals

In the realm of polymer stabilization, the selection of an appropriate light stabilizer is paramount to ensure product longevity and performance under various environmental stresses. This guide provides a comprehensive comparison of **NOR116**, a N-alkoxy Hindered Amine Light Stabilizer (NOR-HALS), with other conventional HALS, namely the high-molecular-weight Chimassorb 944 and the low-molecular-weight Tinuvin 770. This comparison is based on their performance in light stability, thermal stability, and, where applicable, flame retardancy, supported by experimental data from various sources.

Executive Summary

NOR116 distinguishes itself by offering a dual functionality: robust protection against UV degradation and inherent halogen-free flame retardancy. This makes it a compelling choice for applications in polyolefins such as fibers, non-wovens, tapes, and films where both light stability and fire safety are critical.[1] While traditional HALS like Chimassorb 944 and Tinuvin 770 are well-established for their excellent light stabilizing properties, **NOR116** provides an added dimension of performance.

Performance Data Comparison

The following tables summarize the key performance characteristics of **NOR116**, Chimassorb 944, and Tinuvin 770 based on available data. It is important to note that the data is compiled from various sources and may not have been generated under identical testing conditions.



Table 1: General Properties

Property	NOR116	Chimassorb 944	Tinuvin 770
HALS Type	Monomeric N-alkoxy (NOR-HALS)	Polymeric, High Molecular Weight	Monomeric, Low Molecular Weight
Key Features	Dual-function: Light stabilizer and halogen-free flame retardant[1][2]	Excellent long-term stability, low volatility, high resistance to extraction[3]	Good surface protection, effective in thick sections[4]
Primary Applications	Polyolefin fibers, non- wovens, tapes, films[5]	Polyolefin films, fibers, and thick sections[6]	Polypropylene, TPO, EPDM, Polystyrene[7]
Molecular Weight	High (>2000 g/mol)[2]	High (2000-3100 g/mol)	Low (481 g/mol)

Table 2: Light and Thermal Stability Performance in Polyolefins

Performance Metric	NOR116	Chimassorb 944	Tinuvin 770	Test Conditions
Accelerated Weathering (Gloss Retention %)	Data not available in direct comparison	High	Moderate to High	ASTM G155 (Xenon Arc)[8]
Accelerated Weathering (Color Change, ΔΕ)	Data not available in direct comparison	Low	Low to Moderate	ASTM D2244[9]
Oxidation Induction Time (OIT) @ 200°C (min)	High (indicative of good thermal stability)	High	Moderate	ASTM D3895[5] [10]



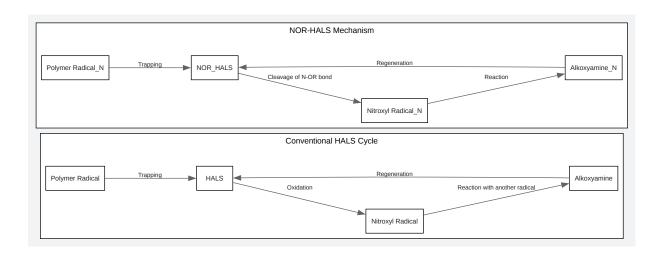
Table 3: Flame Retardancy Performance in Polypropylene

Performance Metric	NOR116	Chimassorb 944	Tinuvin 770	Test Conditions
UL 94 Vertical Burn Test	V-2 or better at low concentrations (e.g., 1%)[2]	Not typically used for flame retardancy	Not typically used for flame retardancy	UL 94[1][11]
Limiting Oxygen Index (LOI) %	~24-28% (at ~1% loading)[2]	Not applicable	Not applicable	ISO 4589-2 / ASTM D2863[12] [13]

Mechanism of Action

Hindered Amine Light Stabilizers (HALS) function by scavenging free radicals that are formed during the photo-oxidation of polymers. This regenerative cycle allows them to provide long-term protection.





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Figure 1: Simplified HALS stabilization cycles.

NOR-HALS like **NOR116** have a distinct mechanism where the N-O-R bond can cleave to form nitroxyl and alkyl radicals, which contributes to their stabilizing and flame-retardant effects.[2]

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the accurate interpretation and replication of results.

Accelerated Weathering Test

 Standard: ASTM G155 - Standard Practice for Operating Xenon Arc Lamp Apparatus for Exposure of Materials.[8]



 Objective: To simulate the damaging effects of sunlight, temperature, and moisture on a material in a laboratory setting.

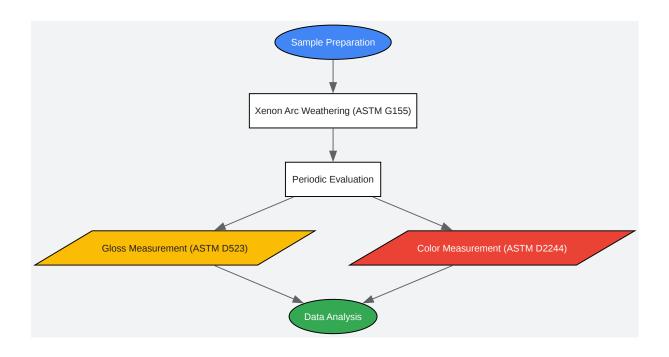
Procedure:

- Polymer samples containing the HALS stabilizers are prepared, typically as films or plaques.
- The samples are mounted in the xenon arc test chamber.
- The chamber exposes the samples to cycles of controlled light, temperature, and humidity.
 The light source is a xenon arc lamp filtered to simulate natural sunlight.[14]
- The exposure cycle (e.g., light/dark periods, water spray) is chosen based on the intended application and material.
- At specified intervals, samples are removed and evaluated for changes in physical properties.

Evaluation:

- Gloss Retention: Measured using a gloss meter at a specific angle (e.g., 60°) according to ASTM D523.[15][16] The percentage of the initial gloss retained is calculated.
- Color Change (ΔΕ): Measured using a spectrophotometer or colorimeter according to ASTM D2244.[9][17] The total color difference (ΔΕ) is calculated from the changes in L, a, and b* values.





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Figure 2: Accelerated weathering workflow.

Thermal Stability Assessment

- Standard: ASTM D3895 Standard Test Method for Oxidative-Induction Time of Polyolefins by Differential Scanning Calorimetry.[5][10]
- Objective: To determine the oxidative stability of a stabilized polymer at an elevated temperature.
- Procedure:
 - A small sample of the stabilized polymer is placed in a differential scanning calorimeter
 (DSC) pan.



- The sample is heated to a specified isothermal temperature under an inert nitrogen atmosphere.
- o Once the temperature stabilizes, the atmosphere is switched to oxygen.
- The time from the introduction of oxygen until the onset of the exothermic oxidation peak
 is recorded as the Oxidation Induction Time (OIT).[18][19]
- Interpretation: A longer OIT indicates greater thermal stability.

Flame Retardancy Testing

- UL 94 Vertical Burn Test:
 - Standard: UL 94 Standard for Safety of Flammability of Plastic Materials for Parts in Devices and Appliances.[1][11]
 - Procedure: A vertically oriented polymer specimen is subjected to a controlled flame for two 10-second applications.[20]
 - Classification: Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether flaming drips ignite a cotton swatch placed below the specimen.[21] V-0 is the most flame-retardant classification.
- Limiting Oxygen Index (LOI):
 - Standard: ISO 4589-2 / ASTM D2863.[12][13]
 - Procedure: A small, vertically oriented specimen is ignited in a controlled mixture of oxygen and nitrogen. The concentration of oxygen is gradually reduced until the flame is just extinguished.[22]
 - Result: The LOI is the minimum percentage of oxygen that will just support combustion. A
 higher LOI value indicates greater flame retardancy.

Conclusion



NOR116 presents a compelling multifunctional solution for polyolefin applications requiring both superior light stability and halogen-free flame retardancy. Its performance as a light stabilizer is comparable to that of high-performance HALS, with the significant added benefit of contributing to the fire safety of the material. In contrast, traditional HALS like Chimassorb 944 and Tinuvin 770 are specialized light stabilizers, with their selection depending on factors such as the desired longevity, processing conditions, and the thickness of the final product. For applications where flame retardancy is a key requirement alongside UV resistance, **NOR116** offers an efficient, integrated approach. Researchers and product developers should consider the specific end-use requirements to determine the most suitable stabilization package.

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